

Personal protective equipment for handling Zatolmilast

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Compound of Interest

Compound Name: *Zatolmilast*

Cat. No.: *B3048201*

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Essential Safety and Handling Guide for Zatolmilast

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This document provides critical safety and logistical information for the handling and disposal of **Zatolmilast** (also known as BPN14770). Adherence to these guidelines is essential to ensure a safe laboratory environment and minimize the risk of exposure.

Hazard Identification and Classification

Zatolmilast is classified as a hazardous substance. According to the Global Harmonized System (GHS), it presents the following hazards[1]:

- Acute Oral Toxicity: Category 4
- Acute Dermal Toxicity: Category 4
- Acute Inhalation Toxicity: Category 4

Signal Word: Warning

Hazard Statements:

- H302: Harmful if swallowed.[1]
- H312: Harmful in contact with skin.[1]
- H332: Harmful if inhaled.[1]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Zatolmilast** to prevent skin contact, inhalation, and ingestion.

PPE Category	Item	Specifications
Hand Protection	Gloves	Wear two pairs of chemically resistant gloves. The outer glove should be removed and disposed of after handling. Change gloves immediately if they are torn, punctured, or contaminated.[2]
Body Protection	Protective Gown	Wear a disposable, low-permeability fabric gown with a solid front, long sleeves, and tight-fitting cuffs.[2]
Eye and Face Protection	Safety Goggles/Face Shield	Use safety goggles or a face shield to protect against splashes and airborne particles.
Respiratory Protection	Respirator	Use in a well-ventilated area. If dust or aerosols may be generated, a NIOSH-approved respirator is required.[1]

Safe Handling and Operational Plan

A systematic approach to handling **Zatolmilast** is crucial for minimizing exposure risk. The following workflow outlines the essential steps for safe handling, from preparation to disposal.



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Caption: A step-by-step workflow for the safe handling of **Zatolmilast**.

Emergency Procedures

In the event of an exposure, immediate action is critical. Follow these first aid measures and seek medical attention.

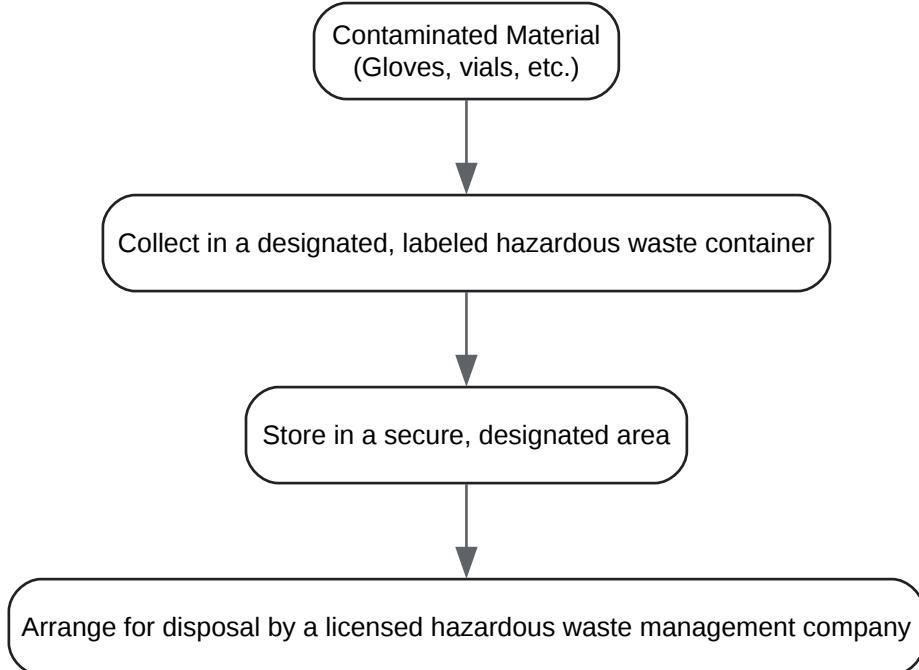
Exposure Route	First Aid Measures
Inhalation	Move the individual to fresh air and keep them at rest in a comfortable breathing position. [1]
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove and wash contaminated clothing before reuse. [1]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Ingestion	Rinse mouth. [1] Do NOT induce vomiting.

Disposal Plan

All waste materials contaminated with **Zatolmilast** must be treated as hazardous waste and disposed of in accordance with local, state, and federal regulations.

Waste Disposal Workflow

Zatolmilast Waste Disposal Workflow

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Caption: A clear workflow for the proper disposal of **Zatolmilast** waste.

Spill Response

In the event of a spill, evacuate the immediate area and ensure proper ventilation. Wearing full personal protective equipment, contain the spill using an inert absorbent material. Collect the absorbed material into a sealed container for hazardous waste disposal. Decontaminate the spill area thoroughly.

This guide is intended to provide essential information for the safe handling of **Zatolmilast**. Always refer to the complete Safety Data Sheet (SDS) and your institution's specific safety protocols before beginning any work.

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References

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- 2. osha.gov [osha.gov]
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